

safety and handling of 1-Bromo-2-(Trifluoromethylthio)Benzene

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Compound of Interest

Compound Name: 1-Bromo-2-(Trifluoromethylthio)Benzene

Cat. No.: B154326

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An In-Depth Technical Guide to the Safe Handling of 1-Bromo-2-(Trifluoromethylthio)Benzene for Research and Development

This document provides a comprehensive technical guide for the safe handling, storage, and disposal of **1-Bromo-2-(Trifluoromethylthio)Benzene** (CAS No. 1644-72-0). It is intended for researchers, scientists, and drug development professionals who utilize this compound as a synthetic building block. The trifluoromethylthio (-SCF₃) group is of significant interest in medicinal chemistry for its ability to modulate key drug properties such as lipophilicity and metabolic stability, making this reagent a valuable tool in modern synthesis.^{[1][2]} Adherence to the protocols outlined herein is critical for ensuring laboratory safety and experimental integrity.

Compound Profile and Physicochemical Properties

1-Bromo-2-(Trifluoromethylthio)Benzene is an aromatic compound featuring a bromine atom and a trifluoromethylthio group as substituents. These functional groups dictate its chemical reactivity and are also the basis for its potential physiological effects, necessitating careful handling.^[1]

Property	Value	Source(s)
CAS Number	1644-72-0	[3]
Molecular Formula	C ₇ H ₄ BrF ₃ S	[3][4]
Molecular Weight	257.07 g/mol	[3]
Appearance	Liquid or Solid	[3]
Synonyms	2-Bromophenyl trifluoromethyl sulfide	[3]

Hazard Identification and Risk Assessment

The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[3] While comprehensive toxicological data is not available, the known effects warrant a cautious approach, treating the substance as potentially harmful upon ingestion, inhalation, or dermal contact.[5][6]

GHS Classification Summary

Hazard Class	Hazard Statement	Pictogram	Source(s)
Skin Irritation	H315: Causes skin irritation	GHS07	[3][5]
Eye Irritation	H319: Causes serious eye irritation	GHS07	[3][5]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	GHS07	[3][5]
Acute Toxicity, Oral (Potential)	H302: Harmful if swallowed	GHS07	

The causality behind these hazards lies in the compound's reactive nature. The electrophilic character of the sulfur atom and the potential for the molecule to interfere with biological systems upon exposure can lead to tissue irritation. The lack of extensive toxicological studies

means that unknown or long-term effects cannot be ruled out, reinforcing the need for stringent exposure controls.^{[5][7]}

Engineering Controls and Personal Protective Equipment (PPE)

A proactive safety culture prioritizes the hierarchy of controls. For **1-Bromo-2-(Trifluoromethylthio)Benzene**, engineering controls are paramount to minimize exposure.

Engineering Controls:

- **Chemical Fume Hood:** All handling of this compound, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood to prevent the inhalation of vapors.^{[8][9]}
- **Safety Stations:** An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.^{[10][11]}

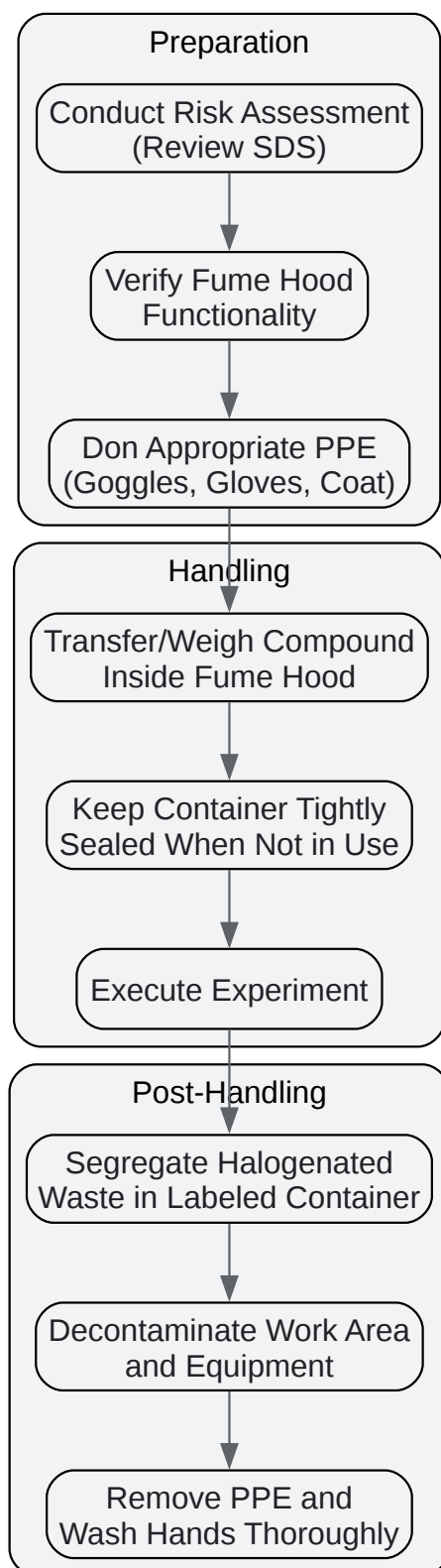
Personal Protective Equipment (PPE): The final barrier between the researcher and the chemical is PPE. The following must be worn at all times when handling the compound.

PPE Type	Specification	Rationale	Source(s)
Eye Protection	Chemical safety goggles or a face shield	Protects against splashes that can cause serious eye irritation.	[5] [12]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact, which causes irritation. Gloves must be inspected before use and changed immediately if contaminated.	[5] [10]
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.	[12] [13]
Respiratory Protection	NIOSH-approved respirator (if needed)	Required only if engineering controls fail or during large-scale spill cleanup where vapor concentrations may be high.	[5] [12] [14]

Standard Operating Procedures (SOPs) for Handling and Storage

A self-validating protocol ensures that safety is integrated into the experimental workflow. The following procedures are mandatory.

Safe Handling Workflow



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Caption: Decision Workflow for Safe Handling.

Storage Protocol:

- Container Integrity: Keep the container tightly closed to prevent the release of vapors.[\[3\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[\[3\]](#)
[\[10\]](#)
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents, strong acids, and strong bases, to prevent hazardous reactions.[\[11\]](#)[\[15\]](#)

Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.	[3][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3][5]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If feeling unwell or if breathing is difficult, call a poison center or doctor.	[3][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	[3][10]

Spill Response Protocol: This protocol is for minor spills (<100 mL) inside a chemical fume hood. For major spills, evacuate the area and contact your institution's emergency response team.[9][16]

- Alert Personnel: Notify others in the immediate area.
- Ensure Ventilation: Keep the spill contained within the fume hood.
- Contain Spill: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[3] Do not use paper towels or other combustible materials.[16]

- **Collect Waste:** Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.[9]
- **Dispose:** Label the waste container as "Hazardous Waste: **1-Bromo-2-(Trifluoromethylthio)Benzene**" and arrange for disposal through your institution's Environmental Health and Safety (EHS) department.[8]

Waste Management and Disposal

Due to its halogenated nature and potential toxicity, **1-Bromo-2-(Trifluoromethylthio)Benzene** and any materials contaminated with it must be treated as hazardous waste.

- **Segregation:** Collect all waste containing this compound in a dedicated, properly labeled, and sealed container for halogenated organic waste.[8]
- **Labeling:** The waste container must be clearly marked with "Hazardous Waste" and the full chemical name.[8]
- **Disposal:** Do not dispose of this chemical down the drain.[17] All waste must be disposed of through your institution's EHS office or a licensed hazardous waste disposal contractor in accordance with all local, state, and federal regulations.[8][17]

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